

(S)-1-methylpiperidin-3-ol molecular weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (S)-1-methylpiperidin-3-ol

Cat. No.: B2970837

[Get Quote](#)

An In-Depth Technical Guide to **(S)-1-methylpiperidin-3-ol**: Properties, Synthesis, and Applications

Abstract

(S)-1-methylpiperidin-3-ol is a chiral heterocyclic compound of significant interest in medicinal chemistry and organic synthesis. Its defined stereochemistry, coupled with the reactivity of its secondary alcohol and tertiary amine functional groups, establishes it as a valuable chiral building block for the development of complex, enantiomerically pure molecules. This guide provides a comprehensive overview of its physicochemical properties, with a primary focus on its molecular weight, explores the critical role of its stereochemistry, details a representative synthetic protocol, and discusses its applications in modern drug discovery and development. Safety and handling protocols are also outlined to ensure its proper use in a research environment.

Core Physicochemical Properties

The fundamental characteristics of a compound dictate its behavior in both chemical and biological systems. For **(S)-1-methylpiperidin-3-ol**, these properties are essential for designing synthetic routes, predicting metabolic pathways, and understanding its interactions with biological targets. The molecular weight, in particular, is a cornerstone for all stoichiometric calculations.

Below is a summary of its key quantitative data.

Property	Value	Source
Molecular Weight	115.17 g/mol	[1] [2]
Molecular Formula	C ₆ H ₁₃ NO	[1] [3] [4]
Monoisotopic Mass	115.099714038 Da	[1] [5]
Appearance	Colorless to pale yellow liquid or solid	[3]
IUPAC Name	(3S)-1-methylpiperidin-3-ol	[1]
CAS Number	62367-59-3	[1] [3] [6]
Solubility	Soluble in water and various organic solvents	[3]

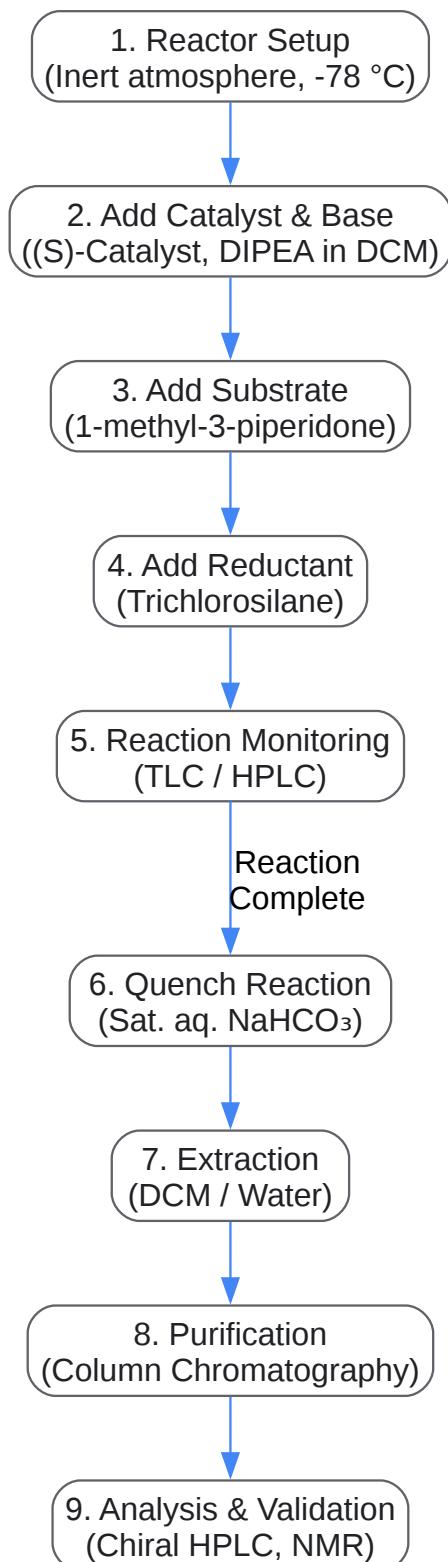


Figure 2: Workflow for Asymmetric Synthesis

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (S)-1-methylpiperidin-3-ol | C6H13NO | CID 6950810 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Piperidinol, 1-methyl- | C6H13NO | CID 98016 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS 62367-59-3: 3-Piperidinol, 1-methyl-, (S)- [cymitquimica.com]
- 4. 1-Methylpiperidin-3-Ol - Protheragen [protheragen.ai]
- 5. (3R)-1-methylpiperidin-3-ol | C6H13NO | CID 6994421 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. (S)-1-Methyl-piperidin-3-ol | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [(S)-1-methylpiperidin-3-ol molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2970837#s-1-methylpiperidin-3-ol-molecular-weight\]](https://www.benchchem.com/product/b2970837#s-1-methylpiperidin-3-ol-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com